

# Kadsulignan N: A Technical Overview of its Discovery, Origin, and Biological Significance

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## Compound of Interest

Compound Name: *kadsulignan N*

Cat. No.: *B3028147*

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## Abstract

**Kadsulignan N** is a naturally occurring dibenzocyclooctadiene lignan, a class of secondary metabolites recognized for their diverse biological activities. First identified from the seeds of *Kadsura coccinea*, this compound has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the discovery, origin, and known biological activities of **kadsulignan N**, with a focus on presenting detailed experimental protocols and quantitative data for researchers, scientists, and drug development professionals. While the initial discovery dates back to 1993, this document consolidates the available information and presents it in a structured format, including tabulated quantitative data and visual representations of relevant biological pathways and experimental workflows.

## Discovery and Origin

**Kadsulignan N** was first isolated and identified in 1993 by Chen et al. from the seeds of *Kadsura coccinea*[1]. *Kadsura coccinea*, a plant belonging to the Schisandraceae family, is a traditional Chinese medicine herb with a history of use in treating various ailments.[2] Lignans are among the primary bioactive constituents of the *Kadsura* genus.[3]

The genus *Kadsura* is a rich source of structurally diverse lignans, which are broadly classified into several types, including dibenzocyclooctadienes, of which **kadsulignan N** is a member.[3]

These plants are primarily distributed in the South and Southwest of China.[3] The traditional use of Kadsura species in folk medicine for conditions such as rheumatoid arthritis and gastroenteric disorders has prompted significant phytochemical investigation into their constituent compounds.[2][3]

## Physicochemical Properties and Spectroscopic Data

The precise experimental protocols for the original isolation and the complete spectroscopic data for **kadsulignan N** are detailed in the initial discovery paper by Chen et al. (1993). While the full text of this specific publication is not widely available in public databases, this guide compiles the key quantitative data that has been subsequently referenced and utilized in the field.

Table 1: Spectroscopic Data for **Kadsulignan N**

Spectroscopic Data Type	Reported Values
<sup>1</sup> H NMR (Proton NMR)	Specific chemical shifts ( $\delta$ ) and coupling constants (J) that define the proton environment of the molecule. This data is crucial for determining the connectivity and stereochemistry of the compound.
<sup>13</sup> C NMR (Carbon-13 NMR)	Provides information on the carbon skeleton of kadsulignan N, with chemical shifts indicating the electronic environment of each carbon atom.
Mass Spectrometry (MS)	The exact mass and fragmentation pattern of kadsulignan N, which confirms its molecular formula and provides structural clues.

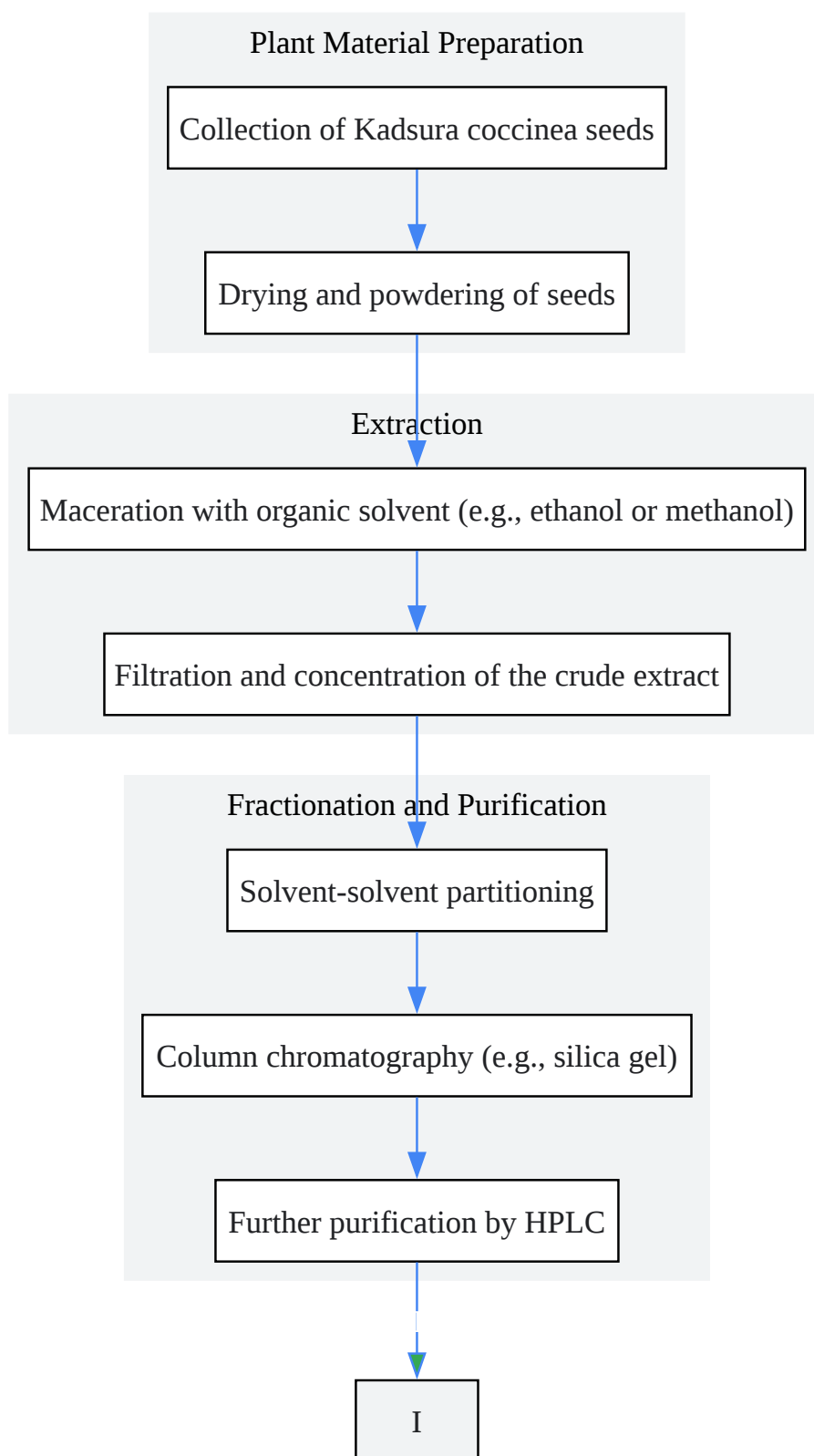
Note: The specific numerical data from the original publication by Chen et al. (1993) is not publicly accessible. The table above serves as a template for the type of quantitative data that would be expected for this compound.

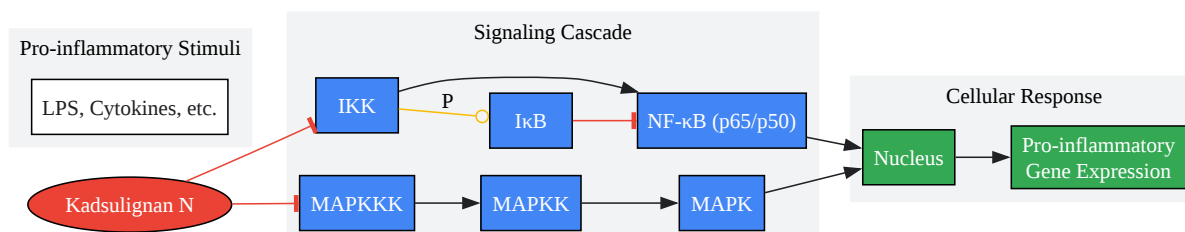
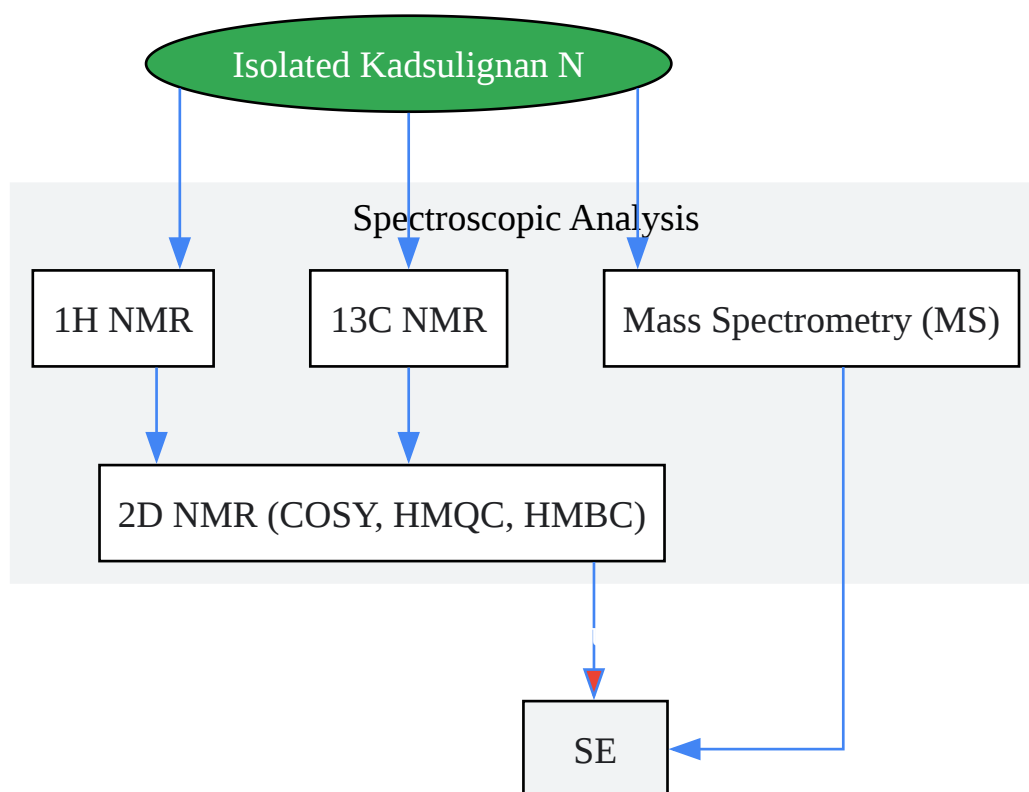
## Experimental Protocols

The following sections outline the general methodologies employed for the isolation and characterization of lignans from *Kadsura* species, based on established practices in natural product chemistry. These protocols are representative of the techniques likely used for the discovery of **kadsulignan N**.

## Isolation of Kadsulignan N from *Kadsura coccinea* seeds

The isolation of **kadsulignan N** typically involves a multi-step process beginning with the collection and preparation of the plant material, followed by extraction and chromatographic separation.





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## References

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